ETP-46464 Technical Support Center: Troubleshooting Solubility Issues

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Compound of Interest		
Compound Name:	ETP-46464	
Cat. No.:	B607384	Get Quote

This technical support center provides guidance to researchers, scientists, and drug development professionals on resolving solubility challenges encountered with the ATR inhibitor, **ETP-46464**, in experimental media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing ETP-46464 stock solutions?

A1: The recommended solvent for **ETP-46464** is dimethyl sulfoxide (DMSO).[1][2] It is important to use fresh, high-quality DMSO, as moisture can reduce the solubility of the compound.[1]

Q2: What is the maximum concentration for a stock solution of **ETP-46464** in DMSO?

A2: **ETP-46464** can be dissolved in DMSO at concentrations ranging from 10 mg/mL to 14 mg/mL.[1][2] For practical purposes, preparing a stock solution at 10 mM is a common starting point.

Q3: My ETP-46464 precipitated when I added it to my cell culture media. What should I do?

A3: Precipitation upon addition to aqueous-based cell culture media is a common issue with hydrophobic small molecules like **ETP-46464**. This is because the compound is insoluble in water and ethanol.[1] To address this, consider the following troubleshooting steps outlined in the guide below.



Q4: What is the known mechanism of action for ETP-46464?

A4: **ETP-46464** is a potent and selective inhibitor of the Ataxia-Telangiectasia Mutated and Rad3-related (ATR) kinase with an IC50 of approximately 25 nM.[1][2][3] It also inhibits other kinases in the DNA damage response pathway, including mTOR, DNA-PK, PI3Kα, and ATM, at varying concentrations.[1][2][4] Its primary role in research is to induce replicative stress, leading to DNA damage and cell death, particularly in p53-deficient cancer cells.[1][2]

Q5: How should I store my **ETP-46464** stock solution?

A5: Aliquot your DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots can be stored at -20°C for up to a month or at -80°C for up to a year.[1]

Troubleshooting Guide for Media Solubility

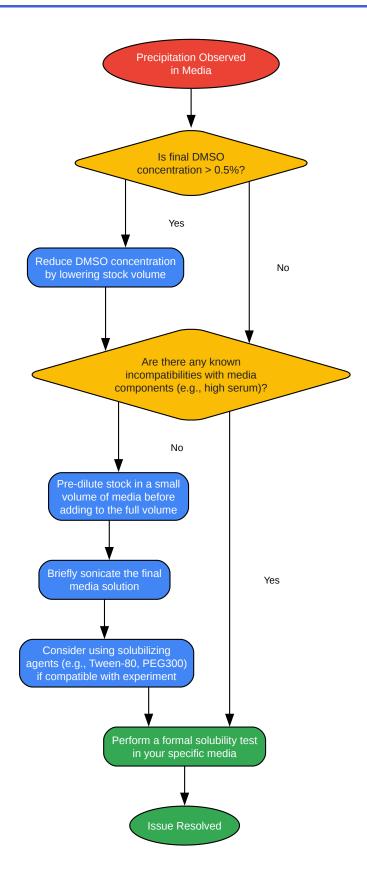
If you are observing precipitation of **ETP-46464** in your cell culture media, follow this step-by-step guide to identify and resolve the issue.

Visual Observation of Precipitation

- Issue: A cloudy or hazy appearance in the media, or visible particulate matter after adding the ETP-46464 stock solution.
- Initial Check: Ensure your final DMSO concentration in the media is at a level tolerated by your cells (typically ≤ 0.5%).

Troubleshooting Workflow





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Caption: Troubleshooting workflow for ETP-46464 precipitation in media.



Quantitative Data Summary

The following table summarizes the key quantitative information for **ETP-46464**.

Property	Value	Source(s)
Molecular Weight	470.52 g/mol	[1][5]
Chemical Formula	C30H22N4O2	[1][5]
Solubility in DMSO	10 - 14 mg/mL (approx. 21 - 30 mM)	[1][2]
Solubility in Water	Insoluble	[1]
Solubility in Ethanol	Insoluble	[1]
IC50 (ATR)	14 - 25 nM	[1][2][4]
IC50 (mTOR)	0.6 nM	[1][2][4]
IC50 (DNA-PK)	36 nM	[1][2][4]
ΙC50 (ΡΙ3Κα)	170 nM	[1][2][4]
IC50 (ATM)	545 nM	[1][2][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM ETP-46464 Stock Solution in DMSO

- Materials:
 - ETP-46464 powder
 - Anhydrous/fresh DMSO
 - Sterile microcentrifuge tubes
- Procedure:



- 1. Calculate the required mass of **ETP-46464** for your desired volume of 10 mM stock solution (Molecular Weight: 470.52 g/mol).
 - For 1 mL of 10 mM stock, you will need 4.7052 mg.
- 2. Weigh the ETP-46464 powder and add it to a sterile microcentrifuge tube.
- 3. Add the calculated volume of DMSO to the tube.
- 4. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- 5. Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Protocol 2: Media Solubility Qualification Assay

This protocol helps determine the practical solubility limit of **ETP-46464** in your specific cell culture medium.

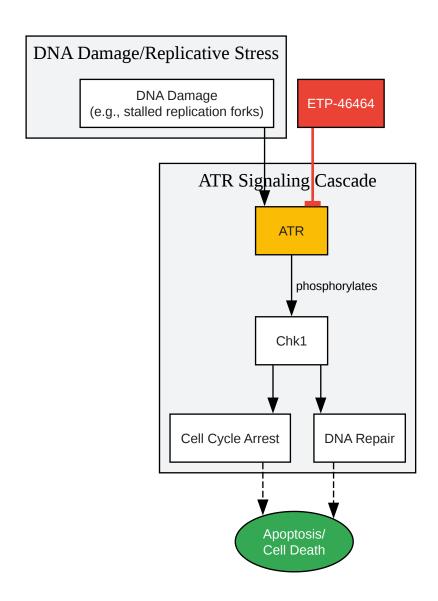
- Materials:
 - o 10 mM ETP-46464 in DMSO stock solution
 - Your specific cell culture medium (e.g., DMEM with 10% FBS)
 - Sterile microcentrifuge tubes or a 96-well plate
 - Microscope
- Procedure:
 - 1. Prepare a serial dilution of your **ETP-46464** stock solution in your cell culture medium. For example, create final concentrations of 100 μ M, 50 μ M, 25 μ M, 10 μ M, 5 μ M, and 1 μ M. Ensure the final DMSO concentration is constant across all dilutions and matches your experimental conditions.
 - 2. Incubate the dilutions at 37°C for 1-2 hours.



- 3. Visually inspect each dilution for any signs of precipitation. A cloudy or hazy appearance indicates that the compound has precipitated.
- 4. For a more sensitive assessment, place a small drop of each solution on a microscope slide and examine for crystals.
- 5. The highest concentration that remains clear is your practical solubility limit in that specific medium.

Signaling Pathway Diagram

ETP-46464 primarily targets the ATR kinase, a key regulator of the DNA damage response (DDR).





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Caption: Simplified signaling pathway showing **ETP-46464** inhibition of ATR.

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